

Safeguarding Your Research: A Comprehensive Guide to Handling Lrrk2-IN-14

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Lrrk2-IN-14*

Cat. No.: *B15581637*

[Get Quote](#)

Disclaimer: A specific Safety Data Sheet (SDS) for **Lrrk2-IN-14** is not publicly available. The following guidance is based on best practices for handling potent, biologically active compounds and information available for similar LRRK2 kinase inhibitors. Researchers must conduct a thorough risk assessment and consult their institution's safety office before handling this compound.

Lrrk2-IN-14 is an orally active and potent inhibitor of the leucine-rich repeat kinase 2 (LRRK2). As with any potent chemical compound, meticulous handling is necessary to ensure the safety of laboratory personnel and the integrity of the research. This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals working with **Lrrk2-IN-14**.

Chemical and Safety Data

While specific toxicological data for **Lrrk2-IN-14** is not available, the following table summarizes its known properties and general safety recommendations for similar compounds.

Parameter	Value	Source/Recommendation
Chemical Identity		
CAS Number	2942328-06-3	
Molecular Formula	C ₁₇ H ₁₈ F ₃ N ₅ O ₂	
Molecular Weight	381.35 g/mol	
Safety Data		
GHS Hazard Classification	Not available; treat as hazardous.	Based on the biological activity of LRRK2 inhibitors, caution is advised.
Exposure Limits (PEL, TLV)	Not established.	Minimize exposure through engineering controls and PPE.
Acute Toxicity (LD50/LC50)	Not available.	Assume high potency and toxicity.
Handling & Storage		
Storage (Powder)	Store at -20°C for up to 3 years.	General recommendation for similar compounds to ensure stability.
Storage (in Solvent)	Store at -80°C for up to 1 year.	General recommendation for similar compounds to ensure stability.
Incompatibilities	Strong acids/alkalis, strong oxidizing/reducing agents.	To avoid hazardous chemical reactions.

Personal Protective Equipment (PPE) and Engineering Controls

The primary defense against chemical

- To cite this document: BenchChem. [Safeguarding Your Research: A Comprehensive Guide to Handling Lrrk2-IN-14]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b15581637#personal-protective-equipment-for-handling-lrrk2-in-14>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com